

# A Technical Guide to the Spectroscopic Properties of Sodium Chromate Solutions

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## Compound of Interest

Compound Name: Sodium chromate

Cat. No.: B153921

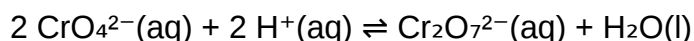
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**Abstract:** This technical guide provides an in-depth analysis of the spectroscopic properties of aqueous **sodium chromate** ( $\text{Na}_2\text{CrO}_4$ ) solutions. It is intended for researchers, scientists, and professionals in drug development who utilize spectroscopic techniques for the characterization and quantification of chromate-containing compounds. This document covers the core principles of UV-Visible, fluorescence, and Raman spectroscopy as they apply to **sodium chromate**, with a particular focus on the influence of pH on its spectral behavior. Detailed experimental protocols, quantitative data summaries, and workflow diagrams are provided to facilitate practical application and understanding.

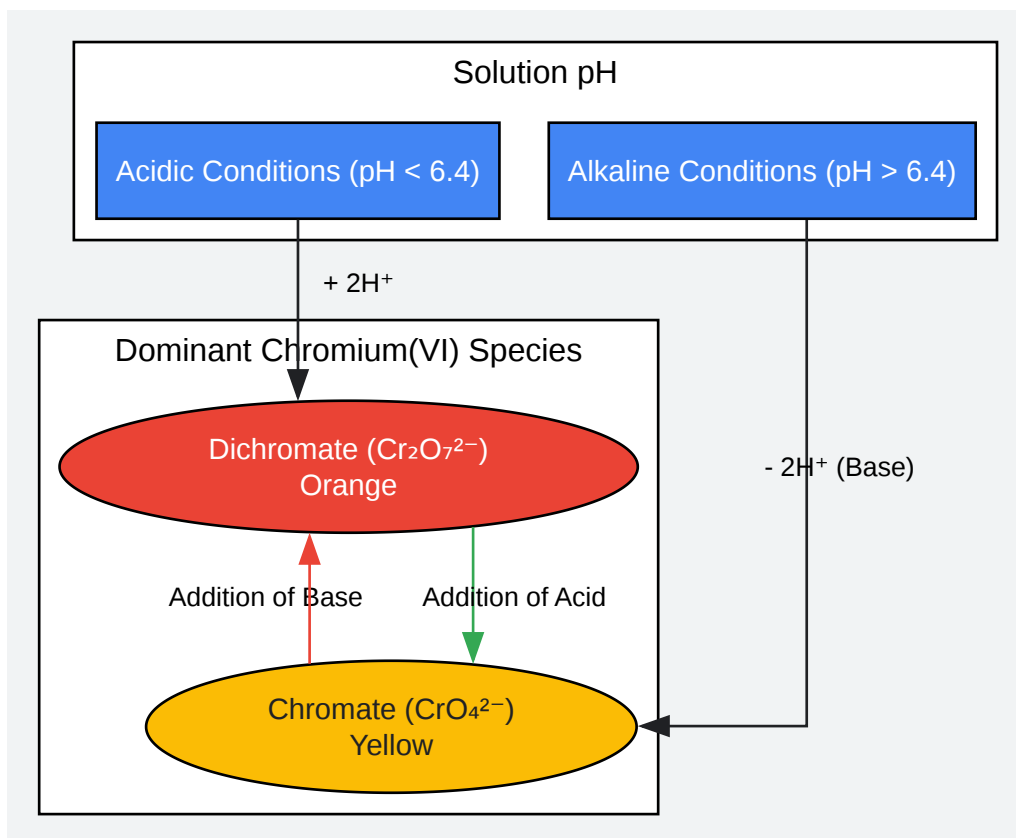
## Fundamental Principles: The Chromate-Dichromate Equilibrium

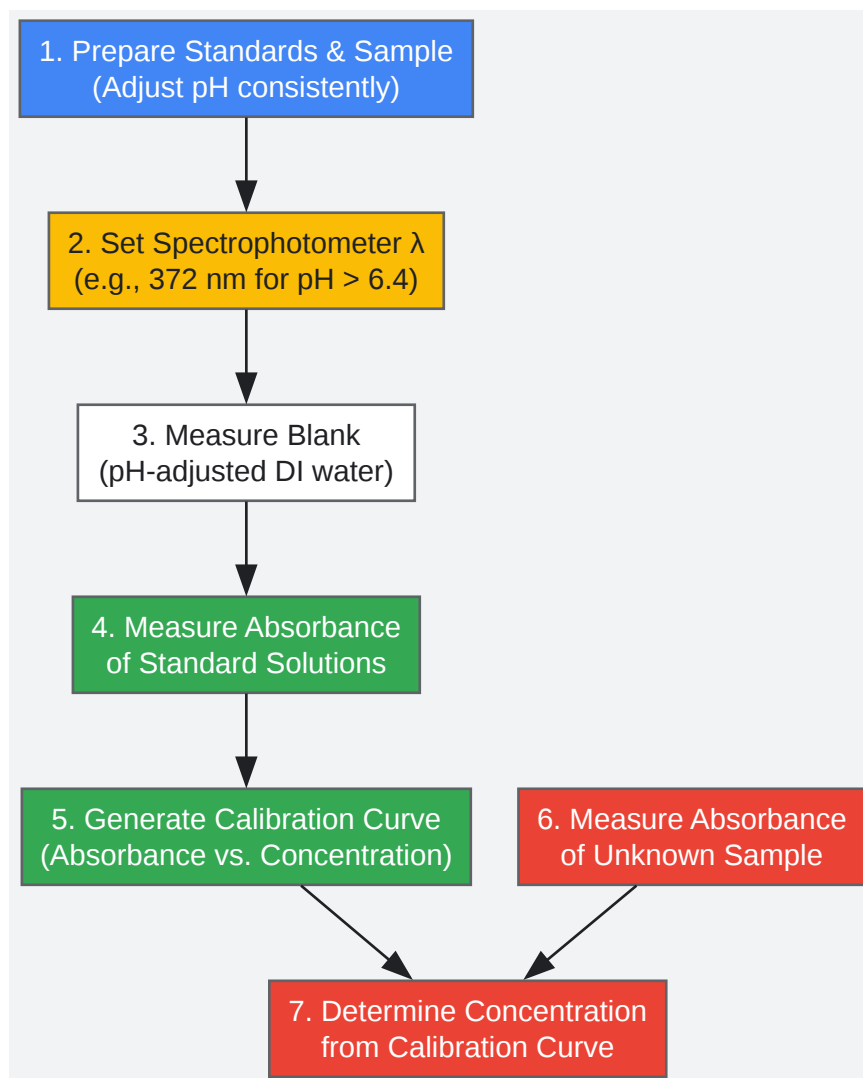
The spectroscopic properties of **sodium chromate** in aqueous solutions are fundamentally governed by a pH-dependent equilibrium between the yellow chromate ion ( $\text{CrO}_4^{2-}$ ) and the orange dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ). In alkaline or neutral solutions, the tetrahedral chromate ion is the predominant species. As the pH becomes more acidic, two chromate ions condense to form the dichromate ion and a molecule of water.<sup>[1][2]</sup>

This equilibrium is described by the following chemical equation:



This reversible reaction is critical to understanding the changes observed in UV-Visible absorption spectra, as each ionic species possesses distinct absorption characteristics.[3]





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## References

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